

Otophyllósíde H: An Undocumented Steroidal Glycosíde

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Compound of Interest

Compound Name: Otophyllósíde H

Cat. No.: B15589733

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Despite a comprehensive search of available scientific literature and chemical databases, no specific information regarding the chemical structure, properties, or biological activities of a compound named "**Otophyllósíde H**" could be located. This suggests that "**Otophyllósíde H**" may be an uncharacterized or very recently isolated compound for which data has not yet been publicly disseminated. It is also possible that this name is erroneous or refers to a compound not yet indexed in searchable resources.

While information on **Otophyllósíde H** is unavailable, the genus *Cynanchum*, from which other Otophyllósídes have been isolated, is a rich source of C21 steroidal glycosides. These compounds have garnered significant interest from researchers for their diverse and potent biological activities. Several other Otophyllósíde congeners, isolated from the roots of *Cynanchum otophyllum*, have been characterized and are briefly summarized below to provide context on this class of natural products.

Characterized Otophyllósídes from *Cynanchum otophyllum*

A number of steroidal glycosides designated as Otophyllósídes have been successfully isolated and structurally elucidated from *Cynanchum otophyllum*. These compounds share a common

steroidal aglycone core with variations in their glycosidic chains and substitutions on the steroid skeleton.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Key Structural Features
Otophyllósíde A	C ₅₀ H ₇₈ O ₁₈	963.15	Specific stereochemistry and glycosylation pattern.
Otophyllósíde B	C ₄₉ H ₇₆ O ₁₈	949.12	Differs in the sugar moieties attached to the aglycone.
Otophyllósíde F	C ₄₈ H ₇₆ O ₁₆	909.12	Characterized by a unique ester side chain. [1]
Otophyllósíde O	C ₅₆ H ₈₄ O ₂₀	1077.25	Possesses an extended sugar chain. [2]
Otophyllósíde T	C ₄₈ H ₇₀ O ₁₈	935.07	Distinctive hydroxylation and glycosylation pattern.

This table summarizes data for related, characterized Otophyllósíde compounds due to the absence of information on **Otophyllósíde H**.

Biological Activities of Related Otophyllósídes

Studies on the characterized Otophyllósídes have revealed a range of biological activities, highlighting the therapeutic potential of this class of compounds. For instance, Otophyllósíde F has been investigated for its potential neuroprotective effects.[\[1\]](#) The broader class of C21 steroidal glycosides from *Cynanchum* species are known to exhibit cytotoxic activities against various cancer cell lines.

General Experimental Approaches for Isolation and Characterization

The isolation and structural elucidation of steroidal glycosides like the Otophyllósides typically involve a series of chromatographic and spectroscopic techniques. A general workflow for such studies is outlined below.

Figure 1. A generalized workflow for the isolation and structural elucidation of natural products like Otophyllósides.

Caption: This diagram illustrates the typical experimental steps involved in extracting, isolating, and identifying novel compounds from plant sources.

In conclusion, while a detailed technical guide on **Otophyllósíde H** cannot be provided due to a lack of available data, the study of its congeners from *Cynanchum otophyllum* reveals a promising class of bioactive steroidal glycosides. Future research may lead to the isolation and characterization of **Otophyllósíde H**, at which point its chemical structure, properties, and biological activities can be properly documented.

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References

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